

# Essential Safety and Operational Guide for 2-Aminofuran-3-carbonitrile

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## Compound of Interest

Compound Name: 2-Aminofuran-3-carbonitrile

Cat. No.: B147697

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This guide provides critical safety, handling, and disposal procedures for researchers, scientists, and drug development professionals working with **2-Aminofuran-3-carbonitrile**. Adherence to these protocols is essential for ensuring a safe laboratory environment.

Chemical Identifier:

IUPAC Name	2-aminofuran-3-carbonitrile
Molecular Formula	C <sub>5</sub> H <sub>4</sub> N <sub>2</sub> O <sup>[1][2]</sup>
CAS Number	139370-56-2 <sup>[1][2]</sup>

## Hazard Identification and Personal Protective Equipment (PPE)

**2-Aminofuran-3-carbonitrile** is classified as a hazardous substance. The Global Harmonized System (GHS) classifications indicate it is toxic if swallowed, in contact with skin, or inhaled, and causes skin and serious eye irritation.<sup>[1]</sup> Therefore, stringent adherence to PPE protocols is mandatory.

Required Personal Protective Equipment:

PPE Category	Item	Specification	Rationale
Hand Protection	Chemical-resistant gloves	Disposable nitrile gloves are suitable for short-term protection. [3] For extended contact, consult the glove manufacturer's resistance guide.[3]	Prevents skin contact, as the substance is toxic upon dermal absorption.[1]
Body Protection	Laboratory Coat	A Nomex® laboratory coat or equivalent flame-resistant material is recommended.[3]	Protects against splashes and contamination of personal clothing.
Full-length pants and closed-toe shoes	Pants should be worn to cover all skin on the legs. Shoes must cover the entire foot. [3]	Prevents accidental skin exposure to spills.	
Eye and Face Protection	Safety Goggles or Glasses	Must meet ANSI Z.87.1 1989 standard or equivalent.[3]	Protects eyes from splashes and airborne particles.
Face Shield	To be worn over safety glasses/goggles when there is a risk of splashing or explosion.[3]	Provides an additional layer of protection for the entire face.	
Respiratory Protection	Fume Hood or Ventilated Enclosure	All handling of 2-Aminofuran-3-carbonitrile should be conducted in a certified chemical fume hood.	To minimize inhalation of toxic dust or vapors.[4]

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Respirator	If engineering controls are not sufficient, a NIOSH-approved respirator is required. [3] Use requires a formal respiratory protection program, including fit testing.[5]	Protects against inhalation toxicity.[1]
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## Operational Plan: Handling and Storage

A systematic approach to handling and storage is crucial to minimize exposure and ensure laboratory safety.

Standard Operating Procedure for Handling:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. The designated work area, typically a fume hood, should be clean and uncluttered.
- Weighing and Transfer: Conduct all weighing and transferring of the solid compound within the fume hood to contain any airborne particles.
- Solution Preparation: When preparing solutions, add the solid **2-Aminofuran-3-carbonitrile** to the solvent slowly to avoid splashing.
- Post-Handling: After handling, thoroughly wash hands and forearms with soap and water, even if gloves were worn.[4] Decontaminate all surfaces and equipment used.

Storage Requirements:

Condition	Specification	Rationale
Container	Tightly-closed, properly labeled container.[4]	Prevents release into the environment and ensures proper identification.
Location	Store in a cool, dry, well-ventilated area.[4]	Maintains chemical stability.
Compatibility	Store away from incompatible substances.	Prevents hazardous chemical reactions.
Security	Store in a locked-up area accessible only to authorized personnel.	Prevents unauthorized access and accidental exposure.

## Disposal Plan

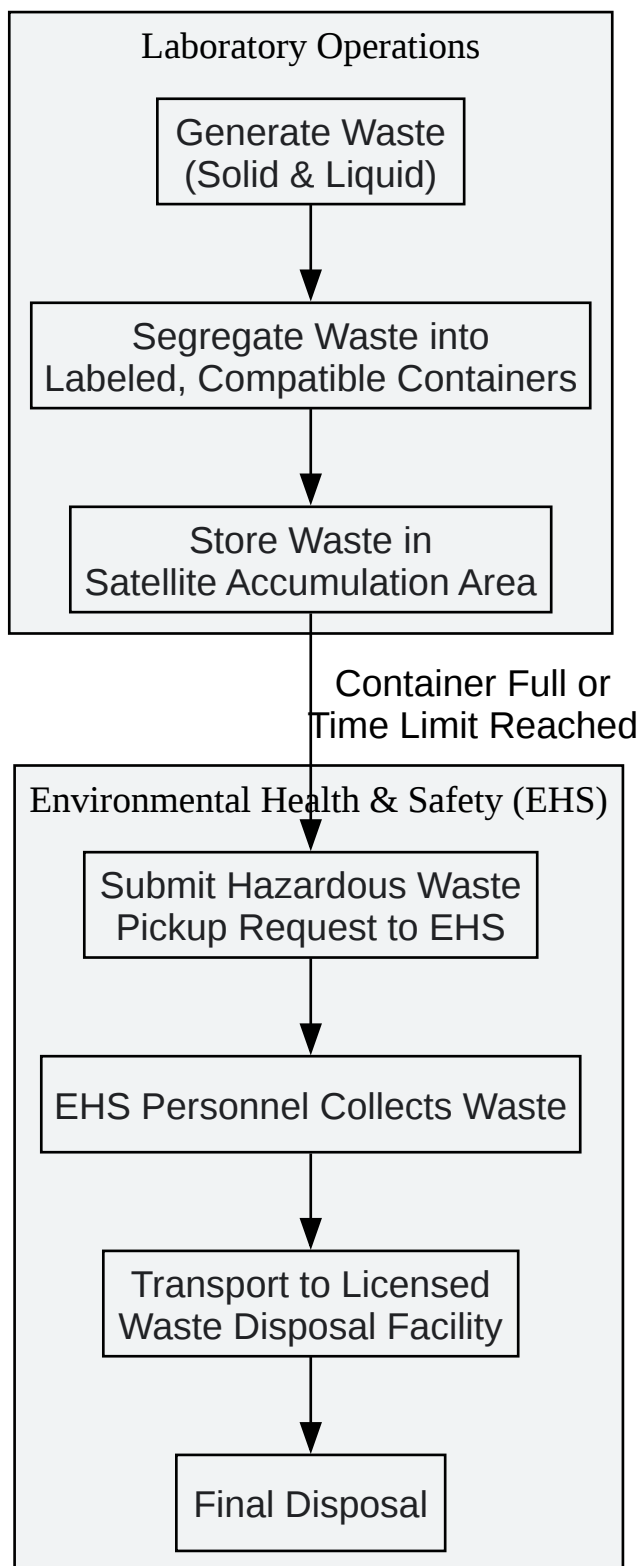
**2-Aminofuran-3-carbonitrile** and any materials contaminated with it must be disposed of as hazardous waste. Under no circumstances should it be disposed of in regular trash or down the drain.[6]

Waste Segregation and Collection Protocol:

- Designate a Waste Container: Use a dedicated, clearly labeled hazardous waste container made of a compatible material (e.g., high-density polyethylene) with a secure lid.[6][7]
- Solid Waste: Collect all unused solid **2-Aminofuran-3-carbonitrile**, as well as contaminated items like weighing paper, gloves, and pipette tips, in the designated solid waste container.[6]
- Liquid Waste: Use a separate, dedicated container for any solutions containing **2-Aminofuran-3-carbonitrile**.[6]
- Labeling: The waste container must be labeled with the words "HAZARDOUS WASTE" and the full chemical name: "**2-Aminofuran-3-carbonitrile**".[7]
- Storage of Waste: Store the sealed hazardous waste container in a designated satellite accumulation area within the laboratory.[6][7] This area should be secure and have

secondary containment.

#### Waste Pickup and Disposal Workflow:



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Caption: Workflow for the safe disposal of **2-Aminofuran-3-carbonitrile** waste.

## Emergency Procedures

Emergency Situation	Immediate Action
Skin Contact	Immediately remove contaminated clothing. Rinse skin with plenty of soap and water for at least 15 minutes. Seek medical attention.[8]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[4]
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention. [4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[8]
Spill	Evacuate the area. Prevent further leakage if safe to do so. Absorb with inert material and place into a suitable disposal container.[4] Do not allow the product to enter drains.[8]

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## References

- 1. 2-Amino-3-cyanofuran | C<sub>5</sub>H<sub>4</sub>N<sub>2</sub>O | CID 22719613 - PubChem  
[pubchem.ncbi.nlm.nih.gov]

- 2. chembk.com [chembk.com]
- 3. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 4. aksci.com [aksci.com]
- 5. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 6. benchchem.com [benchchem.com]
- 7. engineering.purdue.edu [engineering.purdue.edu]
- 8. sigmaaldrich.com [sigmaaldrich.com]
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